

Structural Characterization of 3,9-Dihydroxytetradecanoyl-CoA: A Technical Guide

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Compound of Interest

Compound Name: 3,9-Dihydroxytetradecanoyl-CoA

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Abstract

This technical guide outlines a comprehensive strategy for the structural characterization of **3,9-Dihydroxytetradecanoyl-CoA**, a putative dihydroxy fatty acyl-coenzyme A derivative. Due to the current absence of specific literature on this molecule, this document provides a detailed, theoretical framework based on established analytical techniques for the characterization of similar long-chain acyl-CoA esters and hydroxy fatty acids. The guide covers methodologies for mass spectrometry and nuclear magnetic resonance spectroscopy, presenting hypothetical data in structured tables for clarity. Furthermore, it includes detailed experimental protocols and visual workflows to aid researchers in the elucidation of the structure of this and other novel lipid molecules.

Introduction

Fatty acyl-Coenzyme A (CoA) esters are crucial intermediates in numerous metabolic pathways, including fatty acid β -oxidation and biosynthesis.[1] They also function as signaling molecules and allosteric regulators of various enzymes.[2][3] Hydroxylated fatty acids and their CoA esters are a subclass of lipids with diverse biological activities. The precise location of hydroxyl groups along the acyl chain is critical to their function. The characterization of novel hydroxy fatty acyl-CoA molecules is therefore essential for understanding their biological roles and for potential therapeutic applications.

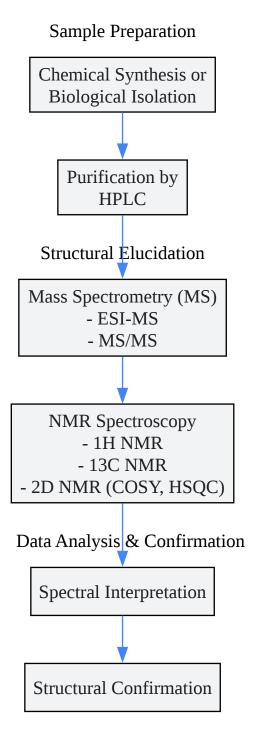


This guide focuses on the hypothetical molecule **3,9-Dihydroxytetradecanoyl-CoA**, providing a roadmap for its structural elucidation.

Proposed Analytical Workflow

The structural characterization of **3,9-Dihydroxytetradecanoyl-CoA** would involve a multi-step analytical approach to confirm its molecular weight, elemental composition, and the precise location of the two hydroxyl groups, as well as the stereochemistry of the chiral centers.







Expected MS/MS Fragments Characteristic Coenzyme A fragments (e.g., phosphopantetheine) [M+H]+ Cleavage at C-C bonds m/z 954.3824 adjacent to hydroxyls Loss of H₂O (from hydroxyl groups) Tetradecanoyl-CoA Hydroxylase 3-Hydroxytetradecanoyl-CoA Hydroxylase 3,9-Dihydroxytetradecanoyl-CoA

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Further Metabolism (e.g., β -oxidation)

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References

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- 2. Role of long-chain fatty acyl-CoA esters in the regulation of metabolism and in cell signalling PMC [pmc.ncbi.nlm.nih.gov]
- 3. Fatty acyl CoA esters as regulators of cell metabolism PubMed [pubmed.ncbi.nlm.nih.gov]
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